

Technical Guide: Melting Point Characterization of 5-Chloro-2-methoxyphenyl isothiocyanate

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Compound of Interest

Compound Name: 5-Chloro-2-methoxyphenyl isothiocyanate

CAS No.: 63429-99-2; 636-93-1

Cat. No.: B2427120

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Executive Summary

5-Chloro-2-methoxyphenyl isothiocyanate (CAS: 63429-99-2) is a specialized electrophilic building block used extensively in the synthesis of thiourea derivatives and nitrogen-containing heterocycles for drug discovery.^{[1][2][3]} Accurate melting point (MP) determination is the primary rapid-validation method for assessing the purity of this compound upon receipt or synthesis.

This guide provides an authoritative technical analysis of the melting point range, experimental protocols for verification, and the structural causality behind its physical state.

Part 1: Chemical Profile & Physical Data^[5]

The presence of the chlorine atom at the meta position (relative to the isothiocyanate group) and the methoxy group at the ortho position stabilizes the crystal lattice, resulting in a low-melting solid rather than a liquid at room temperature.

| Property | Data |
|---------------------|--|
| IUPAC Name | 4-Chloro-2-isothiocyanato-1-methoxybenzene |
| CAS Number | 63429-99-2 |
| Molecular Formula | C ₈ H ₆ ClNOS |
| Molecular Weight | 199.66 g/mol |
| Physical State | White to Off-White Crystalline Solid |
| Melting Point Range | 56 – 59 °C (132.8 – 138.2 °F) |
| Boiling Point | 164 – 165 °C |
| Stability | Moisture Sensitive (Hydrolyzes to aniline) |



Critical Insight: A melting point depression (e.g., observing liquid at <54°C) is a definitive indicator of hydrolysis. The primary impurity is often 5-chloro-2-methoxyaniline, formed when the isothiocyanate moiety reacts with ambient moisture.

Part 2: Melting Point Determination Protocol

Methodological Rationale

For a solid melting between 50°C and 60°C, the Capillary Tube Method is the industry standard due to its balance of precision and sample conservation. Differential Scanning Calorimetry (DSC) is superior for thermodynamic data but unnecessary for routine purity checks.

Step-by-Step Workflow

Pre-requisite: Ensure all samples are handled in a humidity-controlled environment (<40% RH) to prevent in-situ hydrolysis during the test.

- Sample Preparation:

- Dry the sample in a vacuum desiccator over P_2O_5 for 2 hours if the container was previously opened.
- Pulverize a small amount (2-3 mg) of the solid into a fine powder on a watch glass using a spatula. Do not use a mortar and pestle vigorously to avoid heat generation.
- Loading:
 - Introduce the powder into a glass capillary tube (sealed at one end) to a height of 2–3 mm.
 - Compact the sample by dropping the capillary through a long glass tube onto a hard surface (packing density affects heat transfer).
- Apparatus Setup:
 - Pre-heat the oil bath or digital melting point apparatus to 45°C (approx. 10°C below the expected onset).
- Measurement Ramp:
 - Ramp Rate: 1°C/minute. Why? Fast heating causes thermal lag, leading to artificially high observed melting points.
- Observation:
 - Onset Point: Record the temperature when the first liquid droplet is clearly visible (Target: ~56°C).
 - Clear Point: Record the temperature when the entire mass becomes a clear liquid (Target: ~59°C).

Visualization: MP Determination Workflow



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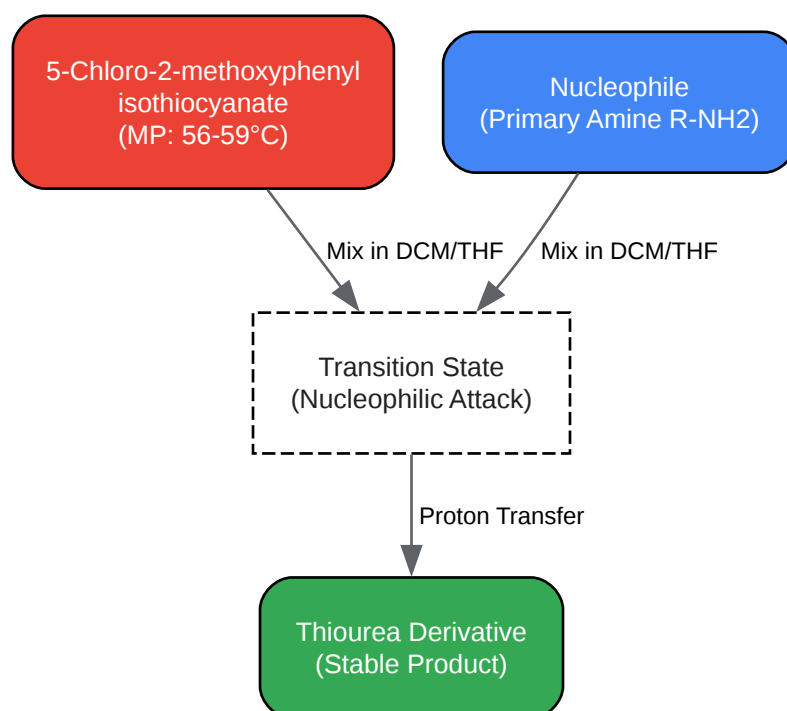
Figure 1: Logical workflow for accurate melting point determination of moisture-sensitive isothiocyanates.

Part 3: Applications & Reactivity Context

Understanding the melting point is crucial because **5-Chloro-2-methoxyphenyl isothiocyanate** is often used as a scaffold in parallel medicinal chemistry. If the reagent is degraded (indicated by a low MP), the downstream nucleophilic addition reactions will fail or yield complex mixtures.

Primary Reaction Pathway: Thiourea Synthesis

The electrophilic carbon of the isothiocyanate group ($-N=C=S$) reacts rapidly with primary or secondary amines. This reaction is the gold standard for validating the reactivity of the material.



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Figure 2: The electrophilic attack pathway. A pure starting material (confirmed by MP) ensures high yield conversion to Thiourea.

Part 4: Handling & Storage Protocols[4]

To maintain the melting point integrity (and thus chemical purity), strict adherence to storage protocols is required.

- **Moisture Barrier:** Store under an inert atmosphere (Nitrogen or Argon). The isothiocyanate group is susceptible to hydrolysis, which produces the amine and carbonyl sulfide (COS).
- **Temperature:** Refrigerate at 2°C to 8°C. While stable at room temperature for short periods, long-term storage at ambient conditions promotes dimerization or decomposition.
- **Safety:** This compound is a lachrymator and a skin irritant. It causes severe eye irritation.[4][5][6] All melting point tests must be conducted in a fume hood or a well-ventilated area.

References

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